Introduction: The Critical Role of Solubility in Preclinical Research

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Compound of Interest

Compound Name:	*N-NITROSOTRIS-(2-CHLOROETHYL)UREA*
CAS No.:	*69113-01-5*
Cat. No.:	*B014704*

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N-nitroso-tris-chloroethylurea (NTCU) is an alkylating agent utilized in preclinical research, notably for inducing animal models of lung squamous cell carcinoma (SCC), which closely mimic the progression of human lung cancer[1][2]. The ability to create consistent and accurate dosing solutions is fundamental to the reliability and reproducibility of such studies. Therefore, a thorough understanding of NTCU's solubility in various organic solvents is not merely a technical detail but a cornerstone of sound experimental design.

This guide provides a comprehensive analysis of the physicochemical properties of NTCU, its predicted solubility profile, and a detailed, field-proven protocol for experimentally determining its thermodynamic solubility. The principles and methodologies described herein are designed to empower researchers to prepare accurate solutions, avoid common formulation pitfalls, and ensure the integrity of their scientific investigations.

Disclaimer: The acronym NTCU can be associated with multiple chemical entities. This guide focuses specifically on N-nitroso-tris-chloroethylurea (CAS 69113-01-5), a compound used in carcinogenesis models[3].

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Physicochemical Profile of NTCU

Understanding a molecule's structure is the first step in predicting its behavior in different solvents. The principle of "like dissolves like" dictates that substances with similar polarities and intermolecular forces are more likely to be soluble in one another[4].

- Molecular Formula: $C_7H_{12}Cl_3N_3O_2$[3]
- Molecular Weight: 276.55 g/mol [3]
- Key Structural Features:
  - Polar Moieties: The structure contains a highly polar N-nitroso group ($R_2N-N=O$) and a urea backbone (-NH-CO-NH-). These groups can act as hydrogen bond acceptors.
  - Moderately Polar Groups: Three chloroethyl groups ($-CH_2CH_2Cl$) contribute moderate polarity due to the electronegativity of the chlorine atoms.
  - Overall Polarity: NTCU is a moderately polar molecule. The presence of multiple polar functional groups suggests it will not be soluble in purely nonpolar solvents like hexane but will require solvents with some degree of polarity to achieve dissolution.

Solubility Profile of NTCU: A Predictive Analysis

While extensive quantitative solubility data for NTCU is not widely published, we can construct a predictive profile based on its structure and known solubility in acetone[1]. This table serves as a practical starting point for solvent screening.

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Solvent Class	Example Solvent	Predicted Solubility	Rationale
Polar Aprotic	**Dichloromethane (CH_2Cl_2) **	Likely Soluble	Dichloromethane is a moderately polar solvent capable of dipole-dipole interactions, which should effectively solvate the polar regions of NTCU without the steric hindrance of protic solvents.
Acetone (C_3H_6O)	Soluble	Experimentally confirmed. NTCU is soluble in acetone at concentrations of at least 40mM[1]. Acetone's polarity is well-suited to dissolve NTCU.	
Dimethyl Sulfoxide (DMSO)	Likely Soluble	DMSO is a strong polar aprotic solvent, highly effective at dissolving a wide range of organic compounds. It is a common choice for creating high-concentration stock solutions[5].	
Dimethylformamide (DMF)	Likely Soluble	Similar to DMSO, DMF is a powerful polar aprotic solvent capable of solvating	

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		the polar groups of NTCU[5].	
Polar Protic	Ethanol (C_2H_5OH)	Slightly to Moderately Soluble	Ethanol can engage in hydrogen bonding, but the bulky chloroethyl groups on NTCU may hinder efficient solvation compared to polar aprotic solvents.
Water (H_2O)	Likely Insoluble	Despite its polar groups, the overall organic character and size of the NTCU molecule likely make it poorly soluble in water, a common trait for many organic drug-like molecules[6].	
Nonpolar	Hexane (C_6H_{14})	Likely Insoluble	The significant polarity of the nitroso and urea groups makes NTCU incompatible with the weak van der Waals forces offered by nonpolar solvents like hexane.
Toluene (C_7H_8)	Likely Insoluble	Toluene is primarily nonpolar and lacks the dipole interactions necessary to effectively solvate NTCU.	

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Experimental Determination of Thermodynamic Solubility: The Shake-Flask Method

Predictive analysis provides a valuable starting point, but for scientific rigor, experimental determination is essential. The shake-flask method is the gold-standard technique for measuring the thermodynamic solubility of a compound, representing the true equilibrium saturation point[7][8].

Core Principle

The method involves adding an excess amount of the solid compound to a known volume of the solvent. The mixture is then agitated at a constant temperature until equilibrium is reached, creating a saturated solution in contact with the undissolved solid. After separating the solid, the concentration of the dissolved compound in the clear supernatant is measured.

Detailed Step-by-Step Protocol

- Preparation:
  - Accurately weigh an excess amount of NTCU powder (e.g., 5-10 mg) into a suitable container, such as a 2 mL glass vial. The key is to ensure that undissolved solid remains at the end of the experiment.
  - Add a precise volume of the test solvent (e.g., 1 mL of dichloromethane).
- Equilibration:
  - Seal the vial securely to prevent solvent evaporation.
  - Place the vial on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
  - Agitate the mixture for a sufficient duration to ensure equilibrium is reached. A period of 18-24 hours is standard for most compounds[7]. Causality Note: Insufficient shaking time is a common source of error, leading to an underestimation of solubility. The system must reach a state where the rate of dissolution equals the rate of precipitation.

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- Phase Separation:
  - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw the supernatant (the clear, saturated solution). It is critical to avoid aspirating any solid particles.
  - Filter the supernatant through a chemically resistant syringe filter (e.g., a 0.22 µm PTFE filter for organic solvents) to remove any remaining microscopic particles. Causality Note: Filtration is a mandatory step. Undissolved particulates will falsely inflate the measured concentration, leading to an overestimation of solubility.
- Quantification:
  - Prepare a series of dilutions of the clear filtrate using the same solvent.
  - Determine the concentration of NTCU in the diluted samples using a validated analytical method, such as:
    - High-Performance Liquid Chromatography (HPLC): The preferred method for its specificity and sensitivity. A calibration curve must be generated using standards of known NTCU concentration.
    - UV-Vis Spectroscopy: A simpler method if NTCU has a distinct chromophore and no interfering substances are present. A calibration curve is also required.
  - Calculate the concentration of the original, undiluted filtrate based on the dilution factor. This value is the thermodynamic solubility of NTCU in that solvent at the specified temperature.

Experimental Workflow Diagram

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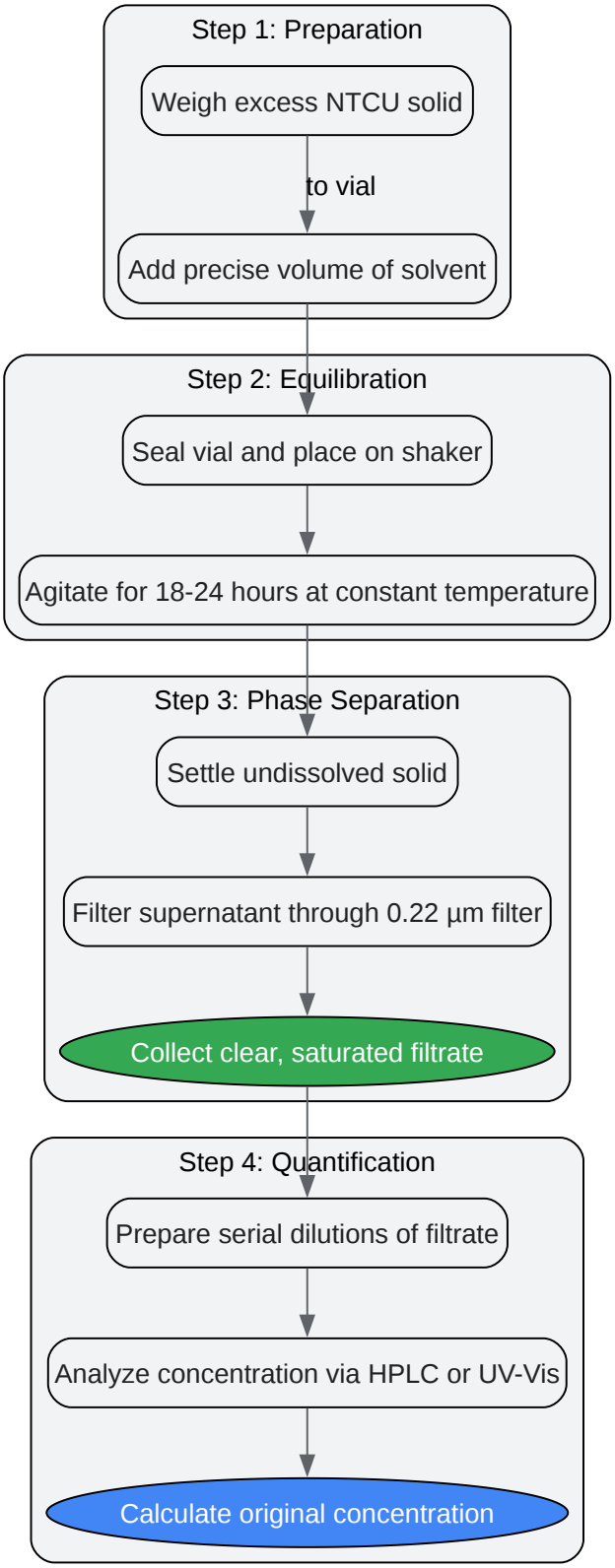

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Caption: Workflow for the Shake-Flask Solubility Assay.

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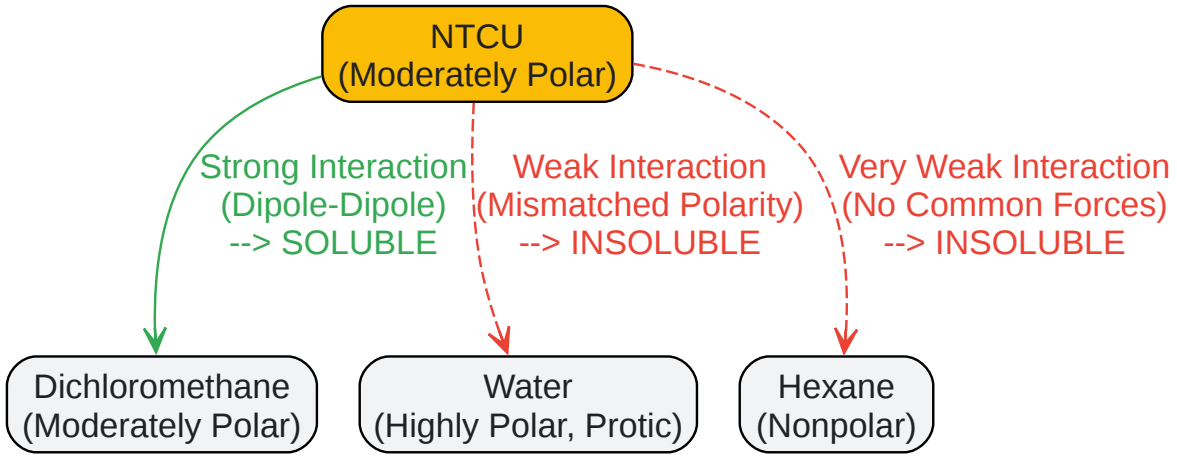
Factors Influencing NTCU Solubility

Several factors can affect the measured solubility of NTCU, and controlling them is crucial for obtaining reliable data.

- Temperature: Solubility is temperature-dependent. For most solids, solubility increases with temperature. It is essential to perform and report solubility measurements at a specified and constant temperature[9].
- Purity of NTCU: Impurities in the NTCU solid can alter its solubility characteristics. Using a well-characterized, high-purity compound is essential for accurate measurements.
- Solvent Grade and Purity: The presence of water or other contaminants in the organic solvent can significantly impact the solubility of the solute. Always use high-purity, anhydrous-grade solvents when possible.

Conceptual Model of NTCU Solvation

The following diagram illustrates the "like dissolves like" principle by conceptualizing the intermolecular forces between NTCU and different solvent types.



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Caption: Solvation model based on intermolecular forces.

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Conclusion

While published quantitative data on NTCU solubility is scarce, a systematic approach based on its physicochemical properties allows for a strong predictive analysis. NTCU is anticipated to be soluble in moderately polar aprotic solvents like dichloromethane and acetone, and poorly soluble in nonpolar solvents or water. For researchers in drug development and preclinical studies, this predictive framework is invaluable for initial solvent selection. However, it must be followed by rigorous experimental verification using the gold-standard shake-flask method to ensure the accuracy and reproducibility of dosing solutions, thereby upholding the integrity of the resulting scientific data.

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